

# A Comparative Guide to Bromophenol Red and Bromophenol Blue as pH Indicators

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## Compound of Interest

Compound Name: *Bromophenol Red*

Cat. No.: *B1214209*

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In the precise world of scientific research and drug development, the selection of an appropriate pH indicator is a critical decision that can significantly impact the accuracy and validity of experimental results. Among the myriad of available indicators, **Bromophenol Red** and Bromophenol Blue are two structurally similar sulfonphthalein dyes that are frequently employed. This guide provides a detailed comparison of their performance, supported by their physicochemical properties and general experimental protocols, to aid researchers in making an informed choice for their specific applications.

## Physicochemical Properties

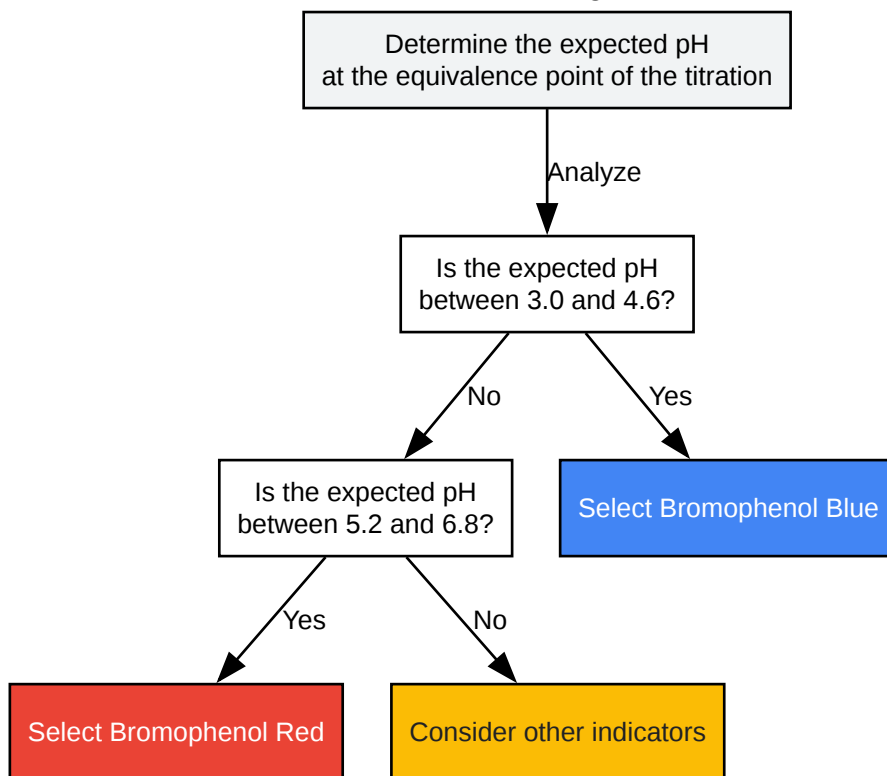
A fundamental understanding of the distinct properties of **Bromophenol Red** and Bromophenol Blue is essential for their effective application. The key characteristics of each indicator are summarized in the table below.

Property	Bromophenol Red	Bromophenol Blue
pH Transition Range	5.2 - 6.8[1][2]	3.0 - 4.6[3][4]
pKa	~6.0	~4.0[5][6][7]
Color in Acidic Form	Yellow[2]	Yellow[3][4]
Color in Basic Form	Red/Purple[2][8]	Blue/Purple[3][4][6]
Molecular Formula	C <sub>19</sub> H <sub>12</sub> Br <sub>2</sub> O <sub>5</sub> S	C <sub>19</sub> H <sub>10</sub> Br <sub>4</sub> O <sub>5</sub> S[3]
Molar Mass	512.19 g/mol [8]	669.96 g/mol [4]

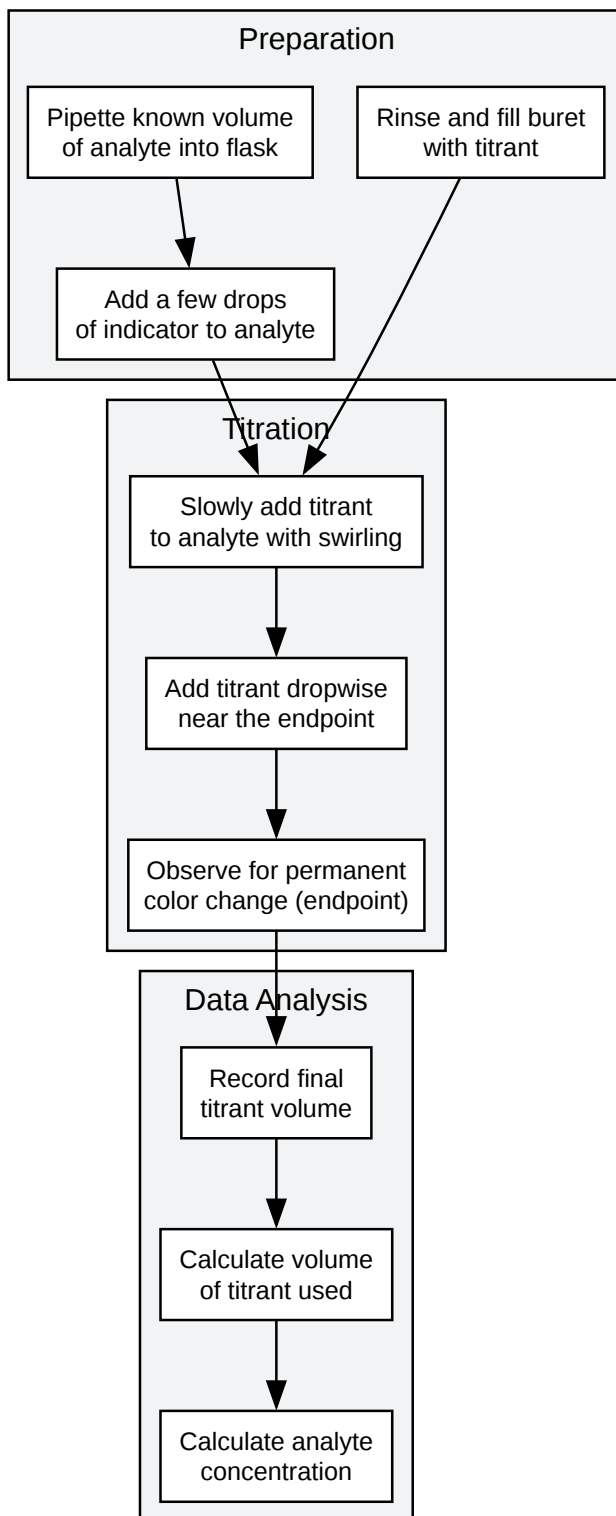
## Decision Framework for Indicator Selection

The choice between **Bromophenol Red** and Bromophenol Blue hinges primarily on the expected pH at the equivalence point of the titration. The ideal indicator is one whose pH transition range brackets the equivalence point pH of the reaction.

## Indicator Selection Logic



## Acid-Base Titration Workflow

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